

# 3,4,5-Trifluoroaniline (CAS: 163733-96-8): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: **3,4,5-Trifluoroaniline**

Cat. No.: **B067923**

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides an in-depth overview of **3,4,5-Trifluoroaniline** (CAS number 163733-96-8), a halogenated aniline derivative of significant interest in various scientific and industrial sectors. This document consolidates essential information on its chemical and physical properties, synthesis, and key applications, with a particular focus on its role as a versatile building block in the development of pharmaceuticals, agrochemicals, and advanced materials. Detailed experimental protocols, safety and handling guidelines, and spectroscopic data are also presented to support researchers and professionals in their work with this compound.

## Introduction

**3,4,5-Trifluoroaniline** is a fluorinated aromatic amine distinguished by the presence of three fluorine atoms on the benzene ring.<sup>[1][2]</sup> This substitution pattern imparts unique electronic properties and enhanced reactivity, making it a valuable intermediate in organic synthesis.<sup>[3][4]</sup> Its applications span from the creation of novel therapeutic agents to the development of high-performance polymers and materials for organic electronics.<sup>[2][3]</sup> This guide aims to be a comprehensive resource for professionals working with or considering the use of **3,4,5-Trifluoroaniline** in their research and development endeavors.

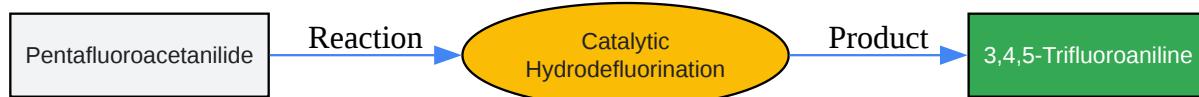
# Chemical and Physical Properties

A summary of the key chemical and physical properties of **3,4,5-Trifluoroaniline** is presented in the table below for easy reference.

Property	Value
CAS Number	163733-96-8
Molecular Formula	C <sub>6</sub> H <sub>4</sub> F <sub>3</sub> N
Molecular Weight	147.10 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Appearance	White to pale brown crystalline powder <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	61-65 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	100.5°C (rough estimate) <a href="#">[1]</a>
Density	1.3510 (estimate) <a href="#">[1]</a>
Flash Point	82.4 °C <a href="#">[1]</a>
Water Solubility	Insoluble <a href="#">[1]</a> <a href="#">[7]</a>
Solubility	Soluble in methanol <a href="#">[1]</a> <a href="#">[7]</a>
pKa	2.63 ± 0.10 (Predicted) <a href="#">[1]</a>

## Synthesis

**3,4,5-Trifluoroaniline** can be synthesized via the catalytic hydrodefluorination of pentafluoroacetanilide.[\[1\]](#)[\[7\]](#)[\[8\]](#) This process involves the selective removal of two fluorine atoms from the perfluorinated precursor.



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**Synthesis of 3,4,5-Trifluoroaniline.**

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3,4,5-Trifluoroaniline**.

Spectroscopic Data	Details
<sup>19</sup> F NMR	Data available in spectral databases.[9]
FT-IR	Spectra have been recorded using KBr pellet and ATR techniques.[9]
Raman Spectroscopy	FT-Raman spectra are available for this compound.[9]

## Applications

The unique properties of **3,4,5-Trifluoroaniline** make it a valuable component in several areas of research and development.

## Pharmaceutical Development

This compound serves as a critical intermediate in the synthesis of various pharmaceuticals.[3][4][10] Notably, it has been utilized in the development of capsid assembly modulators that inhibit the replication of the hepatitis B virus.[2] Its trifluoromethyl groups can enhance the biological activity and pharmacokinetic properties of drug candidates.[3][4]



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*Role in Hepatitis B Drug Development.*

## Materials Science

**3,4,5-Trifluoroaniline** is employed in the creation of advanced materials. It can be incorporated into polymers to produce fluorinated materials with enhanced thermal stability and chemical resistance.[1][3] Furthermore, it has been used to synthesize quasi-2D perovskite

films for use in Organic Light-Emitting Diodes (OLEDs), which have shown a maximum luminance of  $1.2 \times 10^3$  cd/m<sup>2</sup> and a current efficiency of up to 0.3 cd/A.[2] Another application is the functionalization of single-walled carbon nanotubes (SWCNTs) to create organic color centers, which generate distinct fluorescence bands at longer wavelengths.[2]

## Agrochemicals

In the agricultural sector, **3,4,5-Trifluoroaniline** is used in the formulation of herbicides and fungicides, contributing to improved crop protection.[3][4]

## Organic Synthesis

As an electron-deficient aniline, it is often used in substrate scope studies in organic synthesis. [2] It can be used to synthesize a variety of other chemical compounds, including (E)-1-(2-nitrophenyl)-2-(3,4,5-trifluorophenyl)diazene and various di-substituted trifluoroanilines.[8]

## Experimental Protocols

### General Handling and Storage

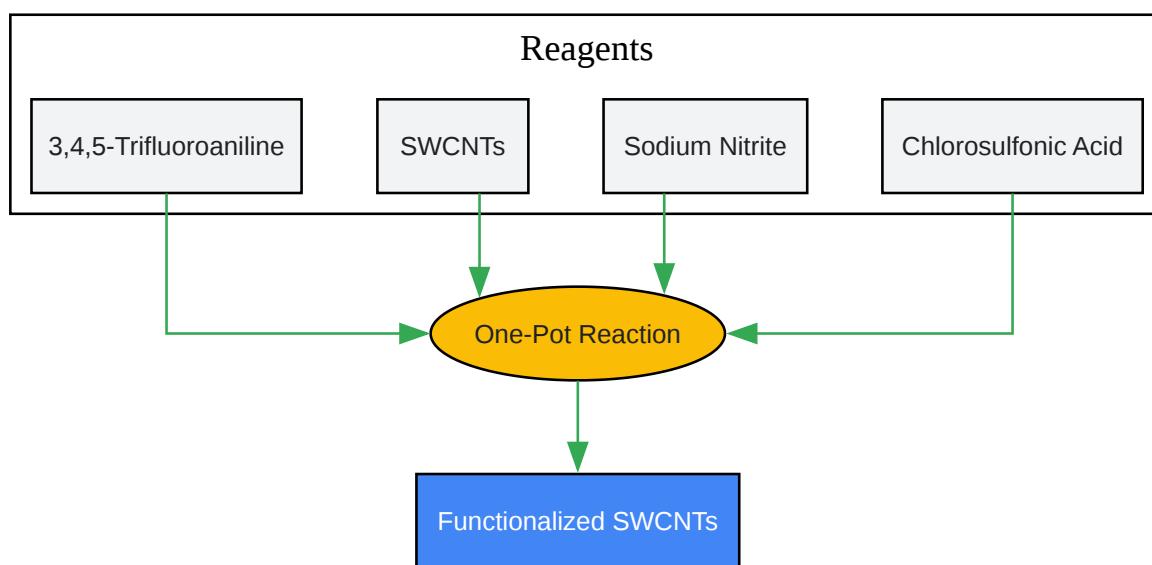
- Storage: Keep in a dark place, sealed in a dry, room temperature environment.[1] Some suppliers recommend storage between 2 and 8 °C.[3][4]
- Handling: Wear appropriate personal protective equipment (PPE), including a dust mask (type N95 or equivalent), eye shields, and gloves.[8] Use only in a well-ventilated area and avoid breathing dust. Wash hands and any exposed skin thoroughly after handling.[11]

## Functionalization of Single-Walled Carbon Nanotubes (SWCNTs)

This protocol is based on the one-pot functionalization method described in the literature.[2]

- Dispersion: Disperse SWCNTs in a suitable solvent.
- Reaction Mixture: In a separate vessel, prepare a solution of **3,4,5-Trifluoroaniline** and sodium nitrite in chlorosulfonic acid.

- Functionalization: Add the SWCNT dispersion to the reaction mixture under controlled temperature conditions.
- Work-up: After the reaction is complete, isolate the functionalized SWCNTs through filtration and wash thoroughly to remove any unreacted reagents.
- Characterization: Analyze the product using spectroscopic methods (e.g., fluorescence spectroscopy) to confirm functionalization.



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*Workflow for SWCNT Functionalization.*

## Safety Information

**3,4,5-Trifluoroaniline** is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[8] It is also harmful if swallowed, in contact with skin, or if inhaled.[11]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[11]

- P302 + P352: IF ON SKIN: Wash with plenty of water.[[11](#)]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[11](#)]

#### First Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[[11](#)]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[[11](#)]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[[11](#)]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[[11](#)]

#### Disposal:

Dispose of contents/container to an approved waste disposal plant.[[11](#)]

## Conclusion

**3,4,5-Trifluoroaniline** is a highly versatile and valuable chemical intermediate with a growing number of applications in pharmaceuticals, materials science, and agrochemicals. Its unique trifluorinated structure provides a gateway to novel molecules and materials with enhanced properties. This guide has provided a comprehensive overview of its properties, synthesis, applications, and handling, intended to support the innovative work of researchers and professionals in the field. As research continues, the full potential of this compound is yet to be realized, promising further advancements across various scientific disciplines.

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